

Stability testing of Spinosad formulations under different storage conditions

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Compound of Interest

Compound Name: *Spinosad [ISO]*

CAS No.: 168316-95-8

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Technical Support Center: Spinosad Formulation Stability

Topic: Stability Testing & Troubleshooting for Spinosad Formulations (SC, EC, GR)

Welcome to the Technical Support Center

This guide is designed for formulation scientists and quality control analysts encountering stability issues with Spinosad (Spinosyn A and D). Unlike standard generic protocols, this document addresses the specific physicochemical behaviors of macrocyclic lactones derived from *Saccharopolyspora spinosa*.

Quick Diagnostic Index:

Module 1: Chemical Stability & Potency Loss

The Core Problem: Photolysis vs. Hydrolysis

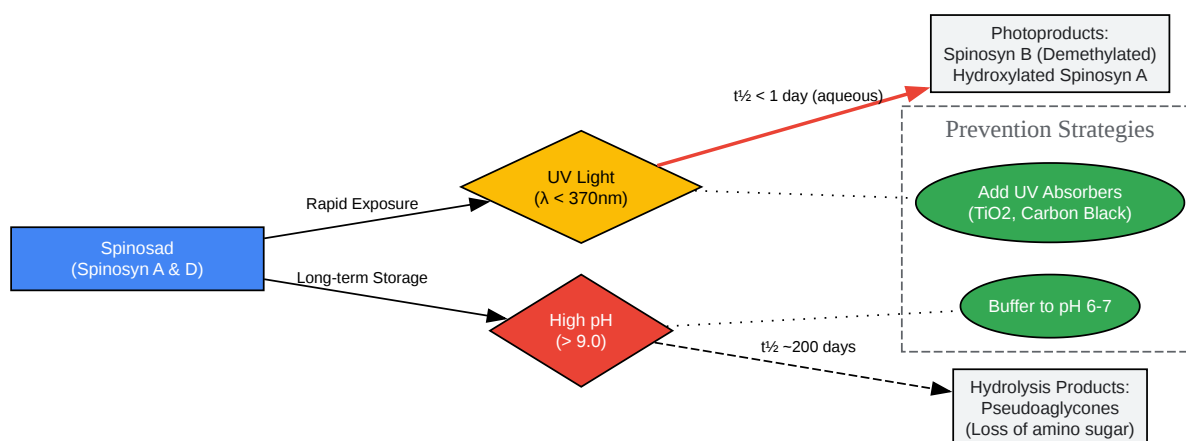
Spinosad is chemically fragile.[1] If you observe potency loss, you must distinguish between photolytic degradation (rapid) and hydrolytic degradation (slow, pH-dependent).[1]

Troubleshooting Guide: Diagnosing Potency Loss

Observation	Probable Cause	Mechanism	Corrective Action
Rapid loss (<24h) in clear containers	Photolysis (Primary Failure Mode)	UV light (300-370 nm) breaks the macrolide ring and demethylates the forosamine sugar. [1]	Immediate: Switch to Amber Glass/HDPE. Formulation: Add UV blockers (TiO ₂ , Avobenzone).[1]
Slow loss over 3-6 months	pH Drift / Hydrolysis	Spinosad is stable at pH 5–7.[1][2][3] At pH >9, the ester bond hydrolyzes.[1] At pH <3, the glycosidic bond cleaves.[1]	Buffer formulation to pH 6.0–7.0 using Citrate or Phosphate buffers.
Loss in Soil/Water	Microbial Degradation	Soil bacteria metabolize the macrolide structure.[1]	Use sterile controls for stability baselines; this is environmental fate, not shelf-life.[1]

Visualizing the Degradation Pathway

The following diagram illustrates the critical degradation routes you must control during storage.



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Figure 1: Primary degradation pathways of Spinosad.[1] Note that photolysis is the kinetic driver of instability, while hydrolysis is the thermodynamic driver at extreme pH.

Module 2: Physical Stability & Formulation Integrity

The Core Problem: Ostwald Ripening in Suspension Concentrates (SC)

Spinosyn A has a melting point of 84–99.5°C.[1][2] This relatively low melting point makes it highly susceptible to Ostwald Ripening (crystal growth) during temperature fluctuations.[1]

FAQ: Why is my SC formulation thickening or growing crystals?

Q: I see sediment that won't redisperse. Is this caking? A: Yes. If Spinosad particles partially dissolve during a heat cycle (e.g., 40°C) and recrystallize upon cooling, they bridge together, forming a hard cake.[1]

- Test: Perform a Freeze-Thaw Cycle Test (-10°C to +40°C, 3 cycles).
- Fix: Increase the concentration of polymeric dispersants (e.g., graft copolymers) which provide steric hindrance, preventing particle fusion.[1]

Q: My particle size analyzer shows a shift from 3 μ m to 10 μ m. A: This is classic Ostwald Ripening.[1] Smaller particles dissolve and redeposit onto larger particles.[1]

- Fix: Ensure you are using an ionic surfactant (wetting agent) but minimize excess solubility. [1] Add a crystal growth inhibitor (e.g., small amounts of propylene glycol can sometimes modulate solubility, but specific polymeric inhibitors are best).[1]

Experimental Protocol: Accelerated Physical Stability Test

Do not rely solely on 54°C storage, as this may melt Spinosyn A polymorphs.

- Preparation: Fill three 100mL HDPE bottles with the SC formulation.
- Cycling: Place in a programmable chamber.
 - Step 1: Hold at -10°C for 24 hours.
 - Step 2: Ramp to 40°C over 4 hours.
 - Step 3: Hold at 40°C for 24 hours.
 - Step 4: Ramp to -10°C over 4 hours.
- Duration: Repeat for 2 weeks (7 cycles).
- Analysis:
 - Measure Particle Size Distribution (D50, D90).[1] Pass Criteria: <10% growth.
 - Wet Sieve Test (75 μ m).[1][4] Pass Criteria: <0.5% retention (FAO Spec).[1]

Module 3: Analytical Troubleshooting

HPLC Method Optimization

Spinosad is a mixture.[1][5][6][7] You must separate Spinosyn A (primary active) and Spinosyn D (secondary active).[1]

Standard Method Parameters (Validated):

- Column: C18 (ODS-AQ), 150 x 4.6 mm, 5 µm particles.[1]
- Detection: UV at 250 nm.[1][6][8]
- Mobile Phase: Methanol : Acetonitrile : 2% Ammonium Acetate (aq) (45:45:10).[1]
- Flow Rate: 1.5 mL/min.[1][8]
- Temperature: 40°C.[1][9]

Troubleshooting Analytical Anomalies

Issue	Root Cause	Solution
Split Peaks	pH Mismatch	Spinosad is a weak base (pKa ~8).[1] If mobile phase pH is not controlled, peaks split.[1] Ensure Ammonium Acetate buffer is pH 5.3.
Low Recovery from SC	Adsorption	Spinosad binds to clay thickeners (Bentonite/Veegum).[1]
Spinosyn A/D Ratio Shift	Differential Degradation	Spinosyn D degrades slightly faster than A in some photolytic conditions.[1]

Module 4: Regulatory Protocols ICH & FAO Testing Requirements

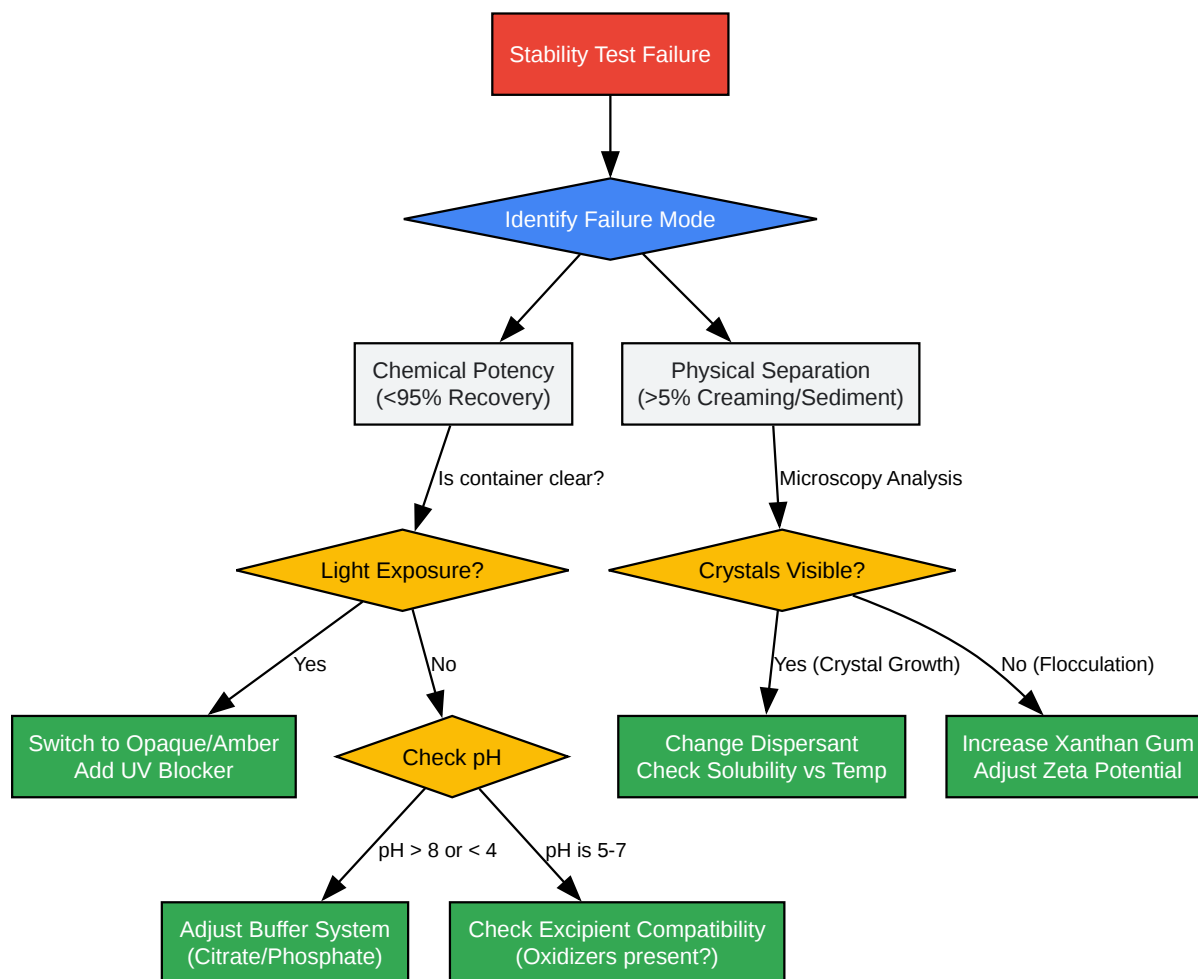
To validate your stability data for registration (EPA/EFSA), follow this matrix.

Stability Testing Matrix

Test Type	Conditions	Duration	Checkpoints
Long Term (Real Time)	25°C ± 2°C / 60% RH	24 Months	0, 3, 6, 12, 18, 24 mo
Accelerated (ICH)	54°C ± 2°C	14 Days	Initial, Final
Cold Stability	0°C ± 2°C	7 Days	Initial, Final (Check for crystallization)
Photostability	ICH Q1B (Xenon Arc)	1.2M Lux hours	Check for degradation products (Spinosyn B) [1]

Decision Workflow for Stability Failure

Use this logic flow to determine the next steps if a batch fails stability testing.



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Figure 2: Troubleshooting logic for stability failures in Spinosad formulations.

References

- Food and Agriculture Organization (FAO). (2006).[1][4] FAO Specifications and Evaluations for Agricultural Pesticides: Spinosad. Retrieved from [\[Link\]](#)
- International Council for Harmonisation (ICH). (2003).[1] Stability Testing of New Drug Substances and Products Q1A(R2). Retrieved from [\[Link\]](#)

- Cleveland, C. B., et al. (2002).[1][3] Photodiagnosis of Spinosad. Journal of Agricultural and Food Chemistry. (Foundational mechanism for photolysis).[1]
- U.S. Environmental Protection Agency (EPA). (1997).[1] Spinosad Pesticide Fact Sheet. Retrieved from [[Link](#)][1][4][8]
- West, S. D., & Turner, L. G. (2000).[1] Determination of Spinosad and its Metabolites in Citrus Crops and Orange Processed Commodities by HPLC with UV Detection. Journal of Agricultural and Food Chemistry. (Basis for HPLC method).[1][5][6][8][10][11][12]

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Sources

- 1. [gov.nl.ca](#) [[gov.nl.ca](#)]
- 2. Development of Spinosad and Attributes of A New Class of Insect Control Products | Radcliffe's IPM World Textbook [[ipmworld.umn.edu](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
- 4. [fao.org](#) [[fao.org](#)]
- 5. [fao.org](#) [[fao.org](#)]
- 6. [pubs.acs.org](#) [[pubs.acs.org](#)]
- 7. [newdrugapprovals.org](#) [[newdrugapprovals.org](#)]
- 8. [ppqs.gov.in](#) [[ppqs.gov.in](#)]
- 9. ICH Guidelines: Drug Stability Testing Essentials | AMSbiopharma [[amsbiopharma.com](#)]
- 10. [extranet.who.int](#) [[extranet.who.int](#)]
- 11. Determination of spinosad and its metabolites in food and environmental matrices. 1. High-performance liquid chromatography with ultraviolet detection - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 12. [mhlw.go.jp](#) [[mhlw.go.jp](#)]

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